

Technical Guide: Cilastatin-15N,d3 for Quantitative Bioanalysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Cilastatin-15N,d3*

Cat. No.: *B15580827*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Cilastatin-15N,d3**, a stable isotope-labeled internal standard essential for the accurate quantification of cilastatin in biological matrices. This document outlines its commercial availability, key specifications, and a representative experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) applications.

Introduction to Cilastatin and the Role of Isotope-Labeled Internal Standards

Cilastatin is a renal dehydropeptidase-I inhibitor, co-administered with the carbapenem antibiotic imipenem to prevent its degradation and increase its bioavailability. Accurate measurement of cilastatin concentrations in biological fluids is crucial for pharmacokinetic and toxicokinetic studies. The use of a stable isotope-labeled internal standard, such as **Cilastatin-15N,d3**, is the gold standard for quantitative bioanalysis using mass spectrometry.^[1] This is because it shares near-identical physicochemical properties with the unlabeled analyte, allowing it to compensate for variations in sample preparation, chromatographic retention, and ionization efficiency, thereby ensuring the highest accuracy and precision in measurement.

Commercial Availability and Suppliers

Cilastatin-15N,d3 is available from several specialized chemical suppliers. The following table summarizes the key information from prominent vendors.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight	Purity/Isotopic Enrichment
MedChemExpress	Cilastatin-15N,d3	2738376-83-3	C ₁₆ D ₃ H ₂₃ ¹⁵ N N O ₅ S	362.46	Not specified
LGC Standards	Cilastatin-15N-d3	2738376-83-3	C ₁₆ D ₃ H ₂₃ ¹⁵ N NO ₅ S	362.465	Not specified
Cayman Chemical	Cilastatin-15N-d3	2738376-83-3	C ₁₆ H ₂₃ D ₃ N ^[15] N]O ₅ S	362.5	≥99% deuterated forms (d ₁ -d ₃); ≤1% d ₀
Clinivex	Cilastatin-15N-d3	2738376-83-3	C ₁₆ D ₃ H ₂₃ ¹⁵ N NO ₅ S	362.465	Not specified

Physicochemical Properties and Storage

Property	Information
Appearance	Solid
Solubility	Soluble in DMSO and Methanol.
Storage	Store at -20°C for long-term stability.

Synthesis of Cilastatin-15N,d3

The precise synthetic route for commercially available **Cilastatin-15N,d3** is proprietary information and not publicly disclosed by the manufacturers. The synthesis of isotopically labeled compounds typically involves a multi-step process utilizing deuterated and ¹⁵N-containing starting materials or reagents. General approaches for deuterium labeling can involve catalytic hydrogen isotope exchange or the use of deuterated reducing agents.^{[2][3]}

Experimental Protocol: Quantification of Cilastatin in Human Plasma using LC-MS/MS

The following is a representative protocol for the quantification of cilastatin in human plasma using **Cilastatin-15N,d3** as an internal standard. This protocol is based on established bioanalytical methods for similar small molecules and should be optimized for specific instrumentation and laboratory conditions.

Materials and Reagents

- Cilastatin (unlabeled analytical standard)
- **Cilastatin-15N,d3** (internal standard)
- Human plasma (drug-free, with anticoagulant)
- Methanol (HPLC or LC-MS grade)
- Acetonitrile (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)
- Water (ultrapure or LC-MS grade)
- Protein precipitation solvent (e.g., acetonitrile or methanol)
- 96-well plates or microcentrifuge tubes

Preparation of Standard and Quality Control Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve cilastatin and **Cilastatin-15N,d3** in methanol to prepare individual stock solutions.
- Working Standard Solutions: Prepare a series of working standard solutions of cilastatin by serial dilution of the stock solution with a suitable solvent (e.g., 50:50 methanol:water).
- Internal Standard Working Solution (IS-WS): Dilute the **Cilastatin-15N,d3** stock solution to a final concentration of, for example, 100 ng/mL in the same solvent as the working standards.

- Calibration Standards and Quality Control (QC) Samples: Spike drug-free human plasma with the appropriate working standard solutions to prepare calibration standards at a range of concentrations (e.g., 1-1000 ng/mL) and QC samples at low, medium, and high concentrations.

Sample Preparation (Protein Precipitation)

Protein precipitation is a common and effective method for extracting small molecules from plasma.^[4]

- Aliquot 100 µL of plasma sample (calibration standard, QC, or unknown) into a 96-well plate or microcentrifuge tube.
- Add 10 µL of the IS-WS (**Cilastatin-15N,d3**) to each sample, except for blank samples (to which 10 µL of the solvent is added).
- Add 300 µL of cold protein precipitation solvent (e.g., acetonitrile containing 0.1% formic acid).
- Vortex mix for 1-2 minutes to ensure thorough mixing and protein precipitation.
- Centrifuge at high speed (e.g., >10,000 x g) for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean 96-well plate or vials for LC-MS/MS analysis.
- The supernatant may be evaporated to dryness and reconstituted in the mobile phase to increase sensitivity.^[5]

LC-MS/MS Conditions

The following are suggested starting conditions and should be optimized for the specific instrument.

Table 3: Suggested LC-MS/MS Parameters

Parameter	Suggested Condition
LC System	UHPLC system
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Start with low %B, ramp up to a high %B, then re-equilibrate
Flow Rate	0.3 - 0.5 mL/min
Column Temperature	40°C
Injection Volume	5-10 µL
Mass Spectrometer	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	To be optimized by infusing pure solutions of cilastatin and Cilastatin-15N,d3. For Cilastatin (C ₁₆ H ₂₆ N ₂ O ₅ S, MW: 358.46), a potential precursor ion would be [M+H] ⁺ at m/z 359. For Cilastatin-15N,d3 (C ₁₆ D ₃ H ₂₃ ¹⁵ NNO ₅ S, MW: 362.46), the precursor ion would be [M+H] ⁺ at m/z 363. Product ions would be determined experimentally.
Collision Energy	To be optimized for each transition.

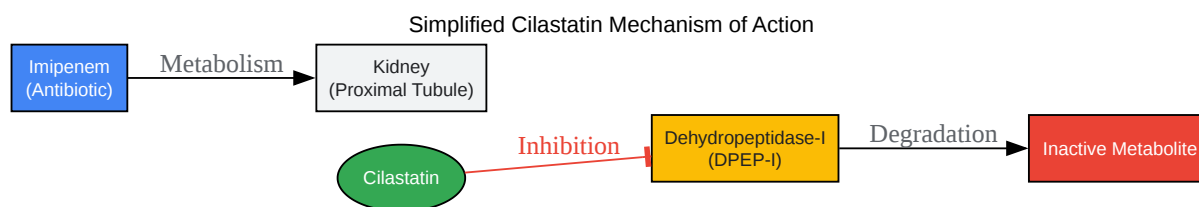
Data Analysis and Quantification

- Integrate the peak areas for the analyte (cilastatin) and the internal standard (**Cilastatin-15N,d3**) for each sample.
- Calculate the peak area ratio (analyte peak area / internal standard peak area).

- Construct a calibration curve by plotting the peak area ratio versus the nominal concentration of the calibration standards. A linear regression with a weighting factor (e.g., $1/x^2$ or $1/x$) is typically used.
- Determine the concentration of cilastatin in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.

Signaling Pathways and Experimental Workflows

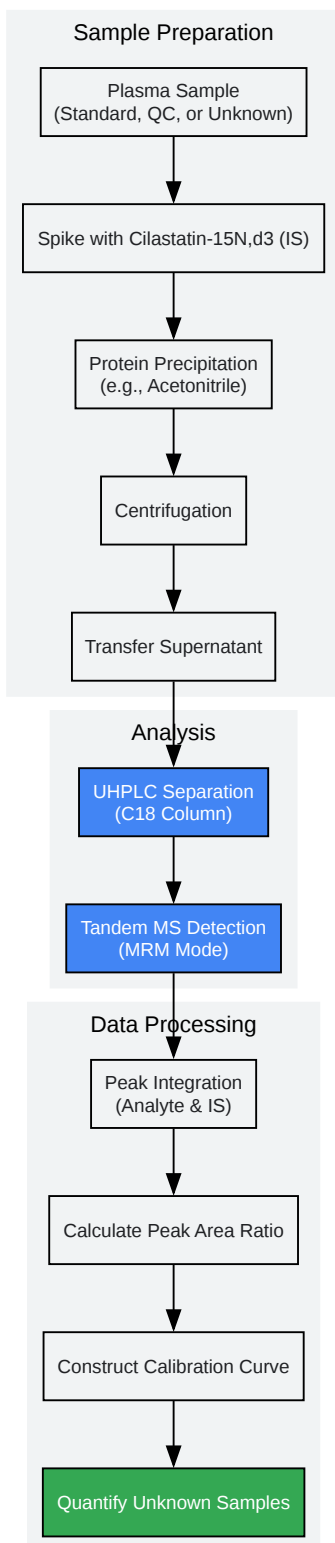
The following diagrams illustrate the role of cilastatin and the experimental workflow for its quantification.



[Click to download full resolution via product page](#)

Caption: Cilastatin inhibits renal dehydropeptidase-I, preventing imipenem degradation.

LC-MS/MS Quantification Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for quantifying cilastatin in plasma using an internal standard.

Conclusion

Cilastatin-15N,d3 is an indispensable tool for the accurate and precise quantification of cilastatin in biological matrices. Its commercial availability from reputable suppliers facilitates its implementation in regulated bioanalytical workflows. The representative LC-MS/MS protocol provided in this guide offers a solid foundation for researchers to develop and validate robust analytical methods for pharmacokinetic, toxicokinetic, and other drug development studies. The use of such stable isotope-labeled internal standards is critical for generating high-quality data to support regulatory submissions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. Catalytic Deuterium Incorporation within Metabolically Stable β -Amino C—H Bonds of Drug Molecules - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. [beilstein-archives.org](https://www.beilstein-archives.org) [[beilstein-archives.org](https://www.beilstein-archives.org)]
- 4. LC-MS Sample Preparation | Thermo Fisher Scientific - US [[thermofisher.com](https://www.thermofisher.com)]
- 5. [organomation.com](https://www.organomation.com) [[organomation.com](https://www.organomation.com)]
- To cite this document: BenchChem. [Technical Guide: Cilastatin-15N,d3 for Quantitative Bioanalysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15580827/docs#technical-guide-cilastatin-15n-d3-for-quantitative-bioanalysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)